

# Personal protective equipment for handling Z-Val-Lys-Met-AMC

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Z-Val-Lys-Met-AMC

Cat. No.: B7880889

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## Essential Safety and Handling Guide for Z-Val-Lys-Met-AMC

For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling, Storage, and Disposal of the Fluorogenic Substrate **Z-Val-Lys-Met-AMC**.

This document provides crucial safety and logistical information for the proper handling of **Z-Val-Lys-Met-AMC**, a fluorogenic peptide substrate utilized in the detection of protease activity. Adherence to these guidelines is essential to ensure laboratory safety and maintain the integrity of the product.

## Personal Protective Equipment (PPE)

When handling **Z-Val-Lys-Met-AMC** in its lyophilized powder form or in solution, the following personal protective equipment is mandatory to prevent skin and eye irritation, as well as respiratory exposure.

PPE Category	Item	Specifications
Hand Protection	Nitrile Gloves	Disposable, powder-free. Change immediately if contaminated.
Eye Protection	Safety Glasses with Side Shields	Must be worn at all times.
Body Protection	Laboratory Coat	To protect skin and clothing from potential splashes.
Respiratory Protection	Face Mask	Recommended when handling the lyophilized powder to avoid inhalation.

## Operational Plan: From Receipt to Experiment

A systematic approach to handling **Z-Val-Lys-Met-AMC** from the moment of receipt to its use in experimental protocols is critical for both safety and experimental success.

### Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the vial for any damage or breach of the seal.
- **Storage of Lyophilized Powder:** Store the unopened vial in a freezer at -20°C or -80°C for long-term stability.
- **Equilibration:** Before opening, allow the vial to equilibrate to room temperature in a desiccator to prevent condensation and moisture absorption, which can degrade the peptide.

### Reconstitution

- **Solvent Selection:** The choice of solvent depends on the experimental requirements. Dimethyl sulfoxide (DMSO) is a common solvent for creating stock solutions.
- **Dissolution:** To prepare a stock solution, add the appropriate volume of solvent to the vial. To aid dissolution, the tube may be gently vortexed or sonicated in a water bath at 37°C for a short period.

- Aliquoting: To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into single-use volumes.
- Storage of Solutions: Store the aliquoted stock solutions at -20°C or -80°C. Use within one month when stored at -20°C and within six months when stored at -80°C.

## Experimental Use

- Handling Solutions: Always wear the prescribed PPE when handling solutions containing **Z-Val-Lys-Met-AMC**.
- Fluorescence Detection: The cleavage of the AMC group by enzymatic activity results in the release of fluorescent 7-amino-4-methylcoumarin (AMC). This fluorescence can be measured using a fluorometer with excitation typically around 360-380 nm and emission detection at 440-460 nm.

## Disposal Plan

Proper disposal of **Z-Val-Lys-Met-AMC** and any contaminated materials is crucial to prevent environmental contamination and ensure compliance with local, state, and federal regulations.

## Waste Segregation

- Solid Waste: Used vials, pipette tips, and gloves contaminated with **Z-Val-Lys-Met-AMC** should be collected in a designated, sealed container labeled as "Chemical Waste."
- Liquid Waste: Unused or spent solutions containing **Z-Val-Lys-Met-AMC** should be collected in a separate, sealed, and clearly labeled "Chemical Waste" container. Do not pour down the drain.

## Decontamination and Disposal

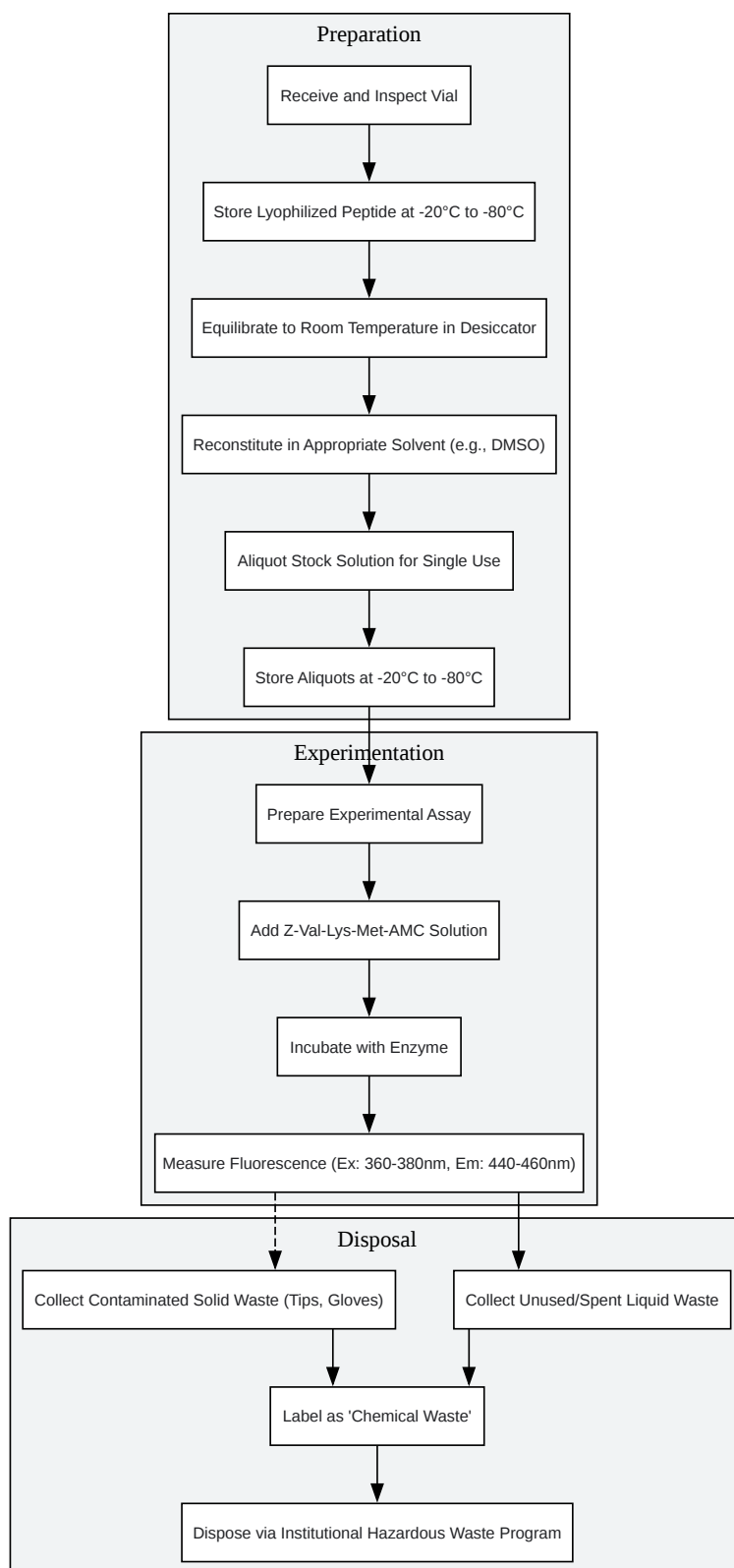
- Work Surfaces: Decontaminate work surfaces with a suitable laboratory disinfectant or 70% ethanol after handling the compound.
- Final Disposal: All waste must be disposed of through your institution's hazardous waste management program. Follow all institutional and local regulations for the disposal of chemical waste.

## Hazard and Safety Data

While a specific Safety Data Sheet (SDS) for **Z-Val-Lys-Met-AMC** is not readily available, the hazard profile can be inferred from its components, primarily the fluorescent reporter 7-amino-4-methylcoumarin (AMC).

Substance	CAS Number	Known Hazards
7-amino-4-methylcoumarin (AMC)	26093-31-2	Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation.[1][2][3]
Z-Val-Lys-Met-AMC	141223-71-4	The peptide component is not considered hazardous. The overall hazard is primarily associated with the AMC moiety.

## Experimental Workflow Diagram



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Caption: Workflow for handling **Z-Val-Lys-Met-AMC** from preparation to disposal.

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- To cite this document: BenchChem. [Personal protective equipment for handling Z-Val-Lys-Met-AMC]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7880889#personal-protective-equipment-for-handling-z-val-lys-met-amc]

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Address: 3281 E Guasti Rd

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